

Precision Synthesis of 3-Chloro-1-methyl-1H-indole-2-carbaldehyde

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Compound of Interest

Compound Name: 3-Chloro-1-methyl-1H-indole-2-carbaldehyde

CAS No.: 126309-77-1

Cat. No.: B6617229

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Executive Summary

This technical guide details the high-fidelity synthesis of **3-Chloro-1-methyl-1H-indole-2-carbaldehyde** (CAS: 883828-34-0), a critical heterocyclic scaffold used in the development of bioactive pharmacophores and advanced materials (e.g., Stobbe condensation derivatives).

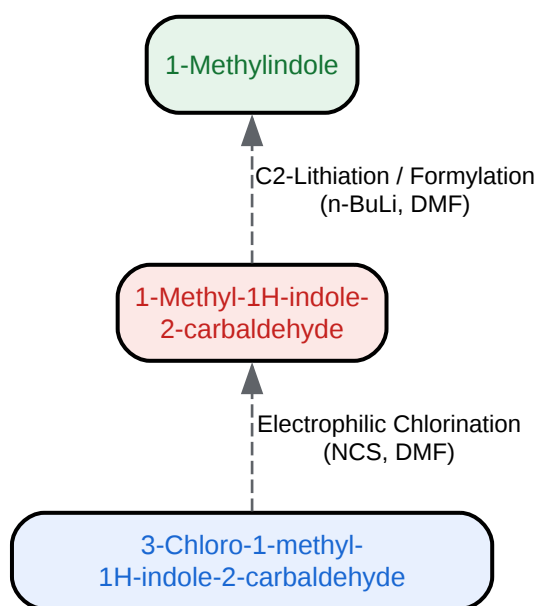
Unlike the common Vilsmeier-Haack formylation of indoles which targets the C3 position, this synthesis requires a regioselective strategy to install the aldehyde at C2 and the halogen at C3. The protocol defined herein prioritizes regiocontrol, scalability, and operational safety, utilizing a lithiation-formylation sequence followed by electrophilic chlorination.^[1]

Retrosynthetic Analysis & Strategy

The target molecule presents a substitution pattern that defies the natural reactivity of the indole nucleus (which naturally favors electrophilic attack at C3).^[1] Therefore, a direct electrophilic formylation of 1-methylindole would yield the unwanted 3-carbaldehyde isomer.

Strategic Disconnection:

- C3-Cl Bond: Installed last via electrophilic aromatic substitution (EAS). Although the C2-formyl group is electron-withdrawing, the C3 position remains the most nucleophilic site on the pyrrole ring, allowing for selective chlorination using mild reagents like N-Chlorosuccinimide (NCS).
- C2-Formyl Bond: Installed via C2-lithiation.[1] N-protected indoles (like 1-methylindole) undergo exclusive lithiation at the C2 position using n-butyllithium (n-BuLi), enabling reaction with DMF to form the aldehyde.



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Figure 1: Retrosynthetic disconnection showing the reversal of standard indole reactivity.

Critical Process Parameters (CPP)

The following parameters are non-negotiable for ensuring high yield and purity.

Parameter	Specification	Scientific Rationale
Moisture Control	< 50 ppm H ₂ O	Step 1 involves n-BuLi, a pyrophoric superbase. Moisture destroys the reagent and reduces yield. [1]
Temperature (Step 1)	-78°C to 0°C	Low temperature is required to stabilize the 2-lithioindole intermediate and prevent anion isomerization or decomposition.
Stoichiometry (Step 2)	1.05 - 1.10 eq NCS	Slight excess ensures complete conversion. [1] Large excess risks chlorination of the benzene ring (C5/C6). [1]
Solvent (Step 2)	DMF or Acetonitrile	Polar aprotic solvents stabilize the transition state of the chlorination and solubilize NCS. [1]

Detailed Experimental Protocol

Step 1: Synthesis of 1-Methyl-1H-indole-2-carbaldehyde

Reaction Type: Lithiation / Formylation Mechanism: Deprotonation of C2-H followed by nucleophilic attack on DMF.

Materials

- 1-Methylindole: 13.1 g (100 mmol)
- n-Butyllithium (2.5 M in hexanes): 44 mL (110 mmol)
- N,N-Dimethylformamide (DMF): 11.6 mL (150 mmol), anhydrous[\[1\]](#)
- Tetrahydrofuran (THF): 200 mL, anhydrous

- Ammonium Chloride (sat.^[1] aq.): 100 mL^[1]

Protocol

- Setup: Flame-dry a 500 mL three-neck round-bottom flask equipped with a magnetic stir bar, nitrogen inlet, and pressure-equalizing addition funnel. Flush with nitrogen.^[1]
- Solvation: Add 1-Methylindole (13.1 g) and anhydrous THF (200 mL). Cool the solution to -78°C (dry ice/acetone bath).
- Lithiation: Add n-BuLi (44 mL) dropwise over 30 minutes. Maintain internal temperature below -70°C.
 - Observation: The solution may turn yellow/orange, indicating the formation of the lithiated species.^{[1][2]}
- Incubation: Stir at -78°C for 1 hour, then allow the temperature to rise to 0°C for 30 minutes to ensure complete deprotonation. Cool back to -78°C.^[1]
- Formylation: Add anhydrous DMF (11.6 mL) dropwise.
- Warming: Remove the cooling bath and allow the mixture to warm to room temperature (RT) over 2 hours.
- Quench: Pour the reaction mixture into saturated NH₄Cl solution (100 mL) under vigorous stirring.
- Workup: Extract with Ethyl Acetate (3 x 100 mL). Wash combined organics with water (2 x 100 mL) and brine (100 mL).^[1] Dry over Na₂SO₄, filter, and concentrate in vacuo.
- Purification: Recrystallize from Ethanol/Water or purify via flash chromatography (Hexanes/EtOAc 9:1).
 - Target Yield: 85-90%
 - Appearance: Pale yellow solid.^{[1][3]}

Step 2: Synthesis of 3-Chloro-1-methyl-1H-indole-2-carbaldehyde

Reaction Type: Electrophilic Aromatic Substitution (Chlorination) Mechanism: Attack of the indole C3 nucleophile on the electrophilic chlorine of NCS.

Materials

- 1-Methyl-1H-indole-2-carbaldehyde: 7.95 g (50 mmol)
- N-Chlorosuccinimide (NCS): 7.0 g (52.5 mmol)
- DMF: 50 mL (or Acetonitrile)

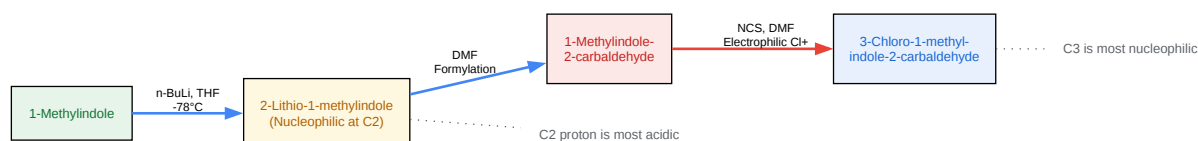
Protocol

- Setup: Charge a 250 mL round-bottom flask with 1-Methyl-1H-indole-2-carbaldehyde (7.95 g) and DMF (50 mL). Stir until dissolved.
- Addition: Add NCS (7.0 g) portion-wise over 10 minutes at Room Temperature (RT).
 - Note: The reaction is slightly exothermic.^[1] If scaling up >50g, use a water bath to maintain RT.^[1]
- Reaction: Stir at RT for 4–6 hours. Monitor by TLC (Hexanes/EtOAc 4:1).^[1] The starting material ($R_f \sim 0$.^[1]^[4]⁶) should disappear, and a new, slightly less polar spot ($R_f \sim 0$.^[1]⁶⁵) should appear.
 - Optimization: If reaction is sluggish, heat to 40°C.
- Quench: Pour the reaction mixture into ice-water (300 mL). The product typically precipitates as a solid.^[1]
- Isolation: Filter the precipitate. Wash the filter cake copiously with water to remove residual DMF and succinimide.^[1]
- Purification: Dissolve the solid in CH_2Cl_2 , dry over MgSO_4 , and concentrate. Recrystallize from Ethanol or Methanol.^[1]

- Target Yield: 80-85%
- Characterization: ^1H NMR should show the loss of the C3-proton (typically a doublet or singlet around 7.0-7.5 ppm in the precursor) and retention of the aldehyde proton (~10 ppm).

Mechanism & Pathway Visualization[1]

The following diagram illustrates the reaction pathway, highlighting the regioselectivity logic.



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Figure 2: Reaction pathway illustrating the sequential functionalization of the indole core.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield in Step 1	Wet THF or DMF	Distill THF over Na/Benzophenone; store DMF over 4Å molecular sieves.
C3-Formylation Observed	Temperature too high during lithiation	Ensure internal temp stays $<-70^\circ\text{C}$ during $n\text{-BuLi}$ addition.
Incomplete Chlorination	Old NCS reagent	Recrystallize NCS from benzene or use fresh bottle.[1]
Polychlorination	Excess NCS or high temp	Strictly control stoichiometry (1.05 eq) and keep temp $< 40^\circ\text{C}$.

References

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